

Sp-8-CPT-cAMPS stability and storage conditions.

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Compound of Interest

Compound Name: *Sp-8-CPT-cAMPS*

Cat. No.: *B10765347*

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Technical Support Center: Sp-8-CPT-cAMPS

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **Sp-8-CPT-cAMPS**. Find answers to frequently asked questions and troubleshooting guidance for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **Sp-8-CPT-cAMPS**?

For long-term stability, solid **Sp-8-CPT-cAMPS** should be stored at -20°C under desiccating conditions. Some suppliers also indicate that storage at -70°C is acceptable.^[1] For shorter periods, storage at 4°C is also an option, with an expected stability of up to two years.^[2]

Q2: How should I store **Sp-8-CPT-cAMPS** in solution?

Stock solutions of **Sp-8-CPT-cAMPS** should be stored at -80°C for up to six months or at -20°C for up to one month.^[2] It is advisable to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation.

Q3: What solvents are compatible with **Sp-8-CPT-cAMPS**?

Sp-8-CPT-cAMPS is soluble in water at approximately 1 mM, as well as in DMSO and ethanol.^[1]

Q4: Is **Sp-8-CPT-cAMPS** stable at room temperature?

While not recommended for long-term storage, the compound has sufficient stability at room temperature to not require special handling during shipment. However, for optimal performance and to prevent degradation, it should be stored under the recommended cold conditions as soon as it is received.

Q5: Is **Sp-8-CPT-cAMPS** sensitive to light?

Yes, both the compound and its solutions should be protected from bright light to prevent potential degradation.

Q6: Is **Sp-8-CPT-cAMPS** resistant to phosphodiesterases (PDEs)?

Yes, **Sp-8-CPT-cAMPS** is known to be resistant to degradation by mammalian cyclic nucleotide-dependent phosphodiesterases. This property ensures its stability during in-vitro and in-vivo experiments where PDEs are present.

Stability Data Summary

Form	Storage Temperature	Duration	Reference
Solid	-20°C	3 years	
Solid	4°C	2 years	
In Solvent	-80°C	6 months	
In Solvent	-20°C	1 month	

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
No or reduced biological activity	Improper storage leading to degradation.	Verify that the compound has been stored according to the recommended conditions (-20°C or -80°C). If in doubt, use a fresh vial of the compound.
Repeated freeze-thaw cycles of stock solutions.	Prepare single-use aliquots of the stock solution to minimize freeze-thaw cycles.	
Incorrect solvent or poor solubility.	Ensure the compound is fully dissolved in a compatible solvent like water, DMSO, or ethanol. Sonication can aid in dissolution.	
Inconsistent results between experiments	Degradation of the compound over time.	Use a fresh stock solution for each experiment or a new aliquot that has not undergone multiple freeze-thaw cycles. Protect solutions from light.
Pipetting errors with small volumes.	Prepare a slightly larger volume of the working solution to minimize the impact of pipetting inaccuracies.	
Precipitate observed in the solution	Poor solubility at the desired concentration.	Warm the solution gently or sonicate to aid dissolution. If the precipitate persists, consider preparing a fresh solution at a slightly lower concentration.

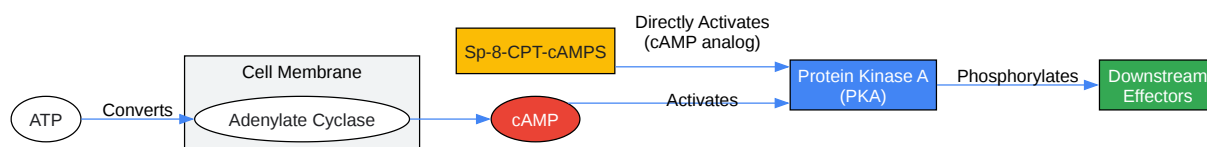
Contamination of the stock solution.	Filter-sterilize the stock solution. Always use sterile technique when handling solutions.
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Experimental Protocols

Protocol 1: Preparation of a Stock Solution

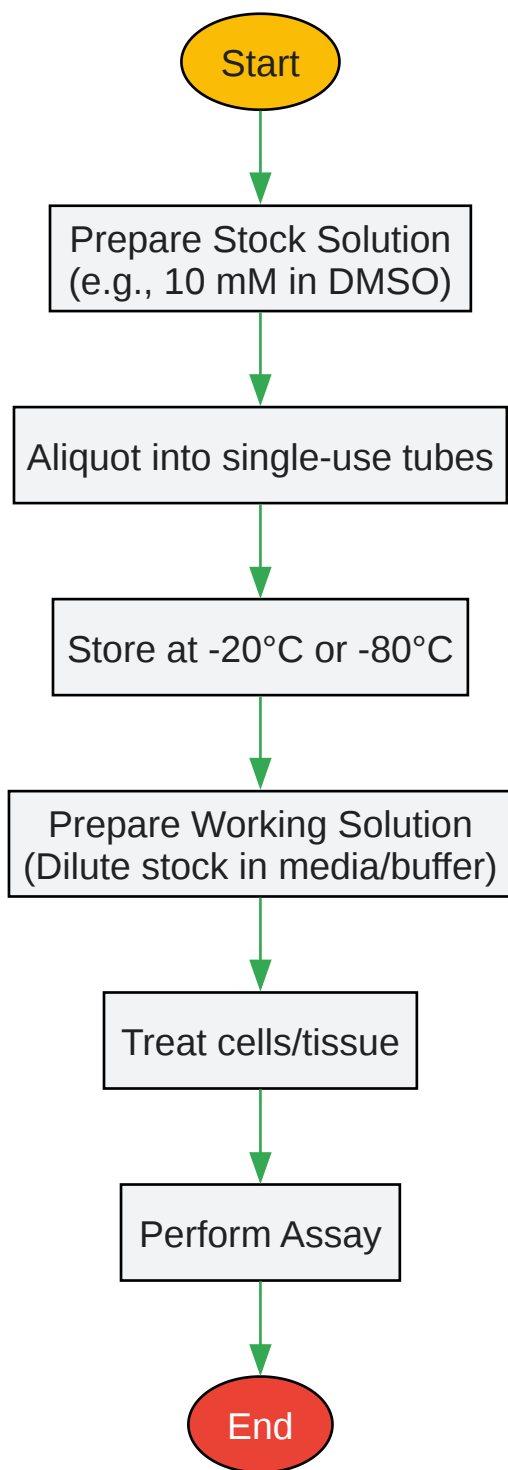
- Allow the vial of solid **Sp-8-CPT-cAMPS** to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of a compatible solvent (e.g., sterile water, DMSO, or ethanol) to the vial to achieve the desired stock concentration.
- Vortex or sonicate briefly to ensure the compound is fully dissolved.
- Dispense the stock solution into single-use aliquots.
- Store the aliquots at -20°C or -80°C, protected from light.

Visualizations



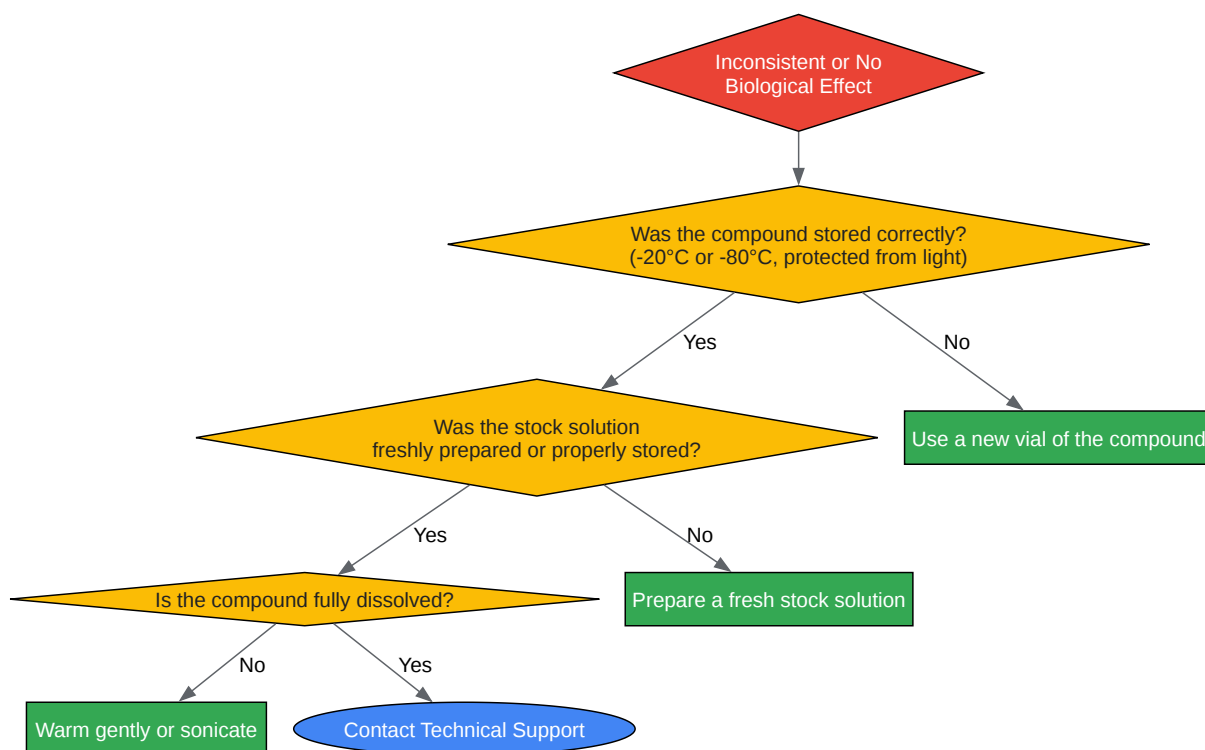
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Caption: Signaling pathway of **Sp-8-CPT-cAMPS** as a direct activator of Protein Kinase A (PKA).



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Caption: General experimental workflow for using **Sp-8-CPT-cAMPS**.



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Caption: Troubleshooting decision tree for **Sp-8-CPT-cAMPS** experiments.

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References

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